

Application Notes and Protocols for the Henry Reaction with Nitromethane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

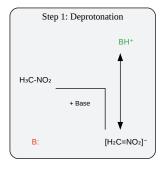
The Henry reaction, also known as the nitroaldol reaction, is a classic carbon-carbon bond-forming reaction that involves the base-catalyzed addition of a nitroalkane, such as **nitromethane**, to an aldehyde or ketone.[1][2] Discovered by Louis Henry in 1895, this reaction is a cornerstone in organic synthesis due to the versatility of its β -nitro alcohol products.[1][3] These products are valuable intermediates that can be readily transformed into other important functional groups, including β -amino alcohols, α -nitro ketones, and nitroalkenes, which are key building blocks in the synthesis of numerous pharmaceuticals and natural products.[1][4][5]

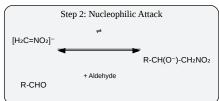
This document provides detailed protocols for conducting the Henry reaction with **nitromethane**, covering various catalytic systems. It also includes quantitative data from representative examples to guide reaction optimization and troubleshooting advice for common experimental challenges.

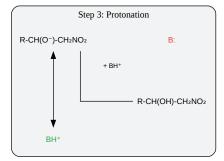
Reaction Mechanism and Workflow

The Henry reaction is a reversible process that proceeds through the deprotonation of the nitroalkane to form a nitronate anion, which then acts as a nucleophile, attacking the carbonyl carbon of the aldehyde or ketone.[1][6] Subsequent protonation of the resulting alkoxide yields the β-nitro alcohol.[6]

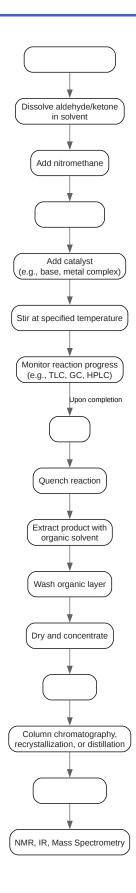












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